

Properties of Usaramine Analytical Reference Standard

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Compound Focus: Usaramine

CAS No.: 15503-87-4

Cat. No.: S627611

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The following table consolidates the key specifications for **Usaramine** reference standards from various suppliers.

Property	Details
CAS Number	15503-87-4 [1] [2] [3]
Molecular Formula	C ₁₈ H ₂₅ NO ₆ [1] [2] [3]
Molecular Weight	351.4 g/mol [2] [3]
Purity	≥90.0% (HPLC) [1] / ≥95.0% (HPLC) [4] [2]
Form	Solid, powder [1] [4]
Solubility	Soluble in chloroform [1] [3]
Storage Conditions	Dry, freezer below -15°C to -20°C [1] [4] [2]
Hazard Statements	H372: Causes damage to organs through prolonged or repeated exposure [1]
Synonyms	<i>trans</i> -Retrorsine, Mucronatine [1] [4] [2]

Application Notes for Usaramine Analysis

Usaramine is a pyrrolizidine alkaloid (PA) of significant interest in food safety and quality control for herbal medicines. Here are its primary applications and associated methodologies.

Intended Applications

- **Analysis of Phytotoxins:** **Usaramine** is used as a primary reference standard for the qualitative and quantitative analysis of pyrrolizidine alkaloids in various samples [4].
- **Food Safety Monitoring:** It is a compound of interest for monitoring and controlling Pyrrolizidine Alkaloid (PA) content in honey, as the alkaloid can be present in honey made from the nectar of *Senecio* plants [2].
- **Quality Control of Herbal Products:** **Usaramine** is used to identify and quantify toxic PAs in traditional Chinese medicinal herbs like *Herba Senecionis scandentis* (Qianliguang) to ensure consumer safety [3].
- **Pharmaceutical Impurity Profiling:** **Usaramine**-related products, including impurities, metabolites, and stable isotope-labeled standards (e.g., **Usaramine**-d3), are used in drug development for analytical method development, quality control, and regulatory submissions [5].

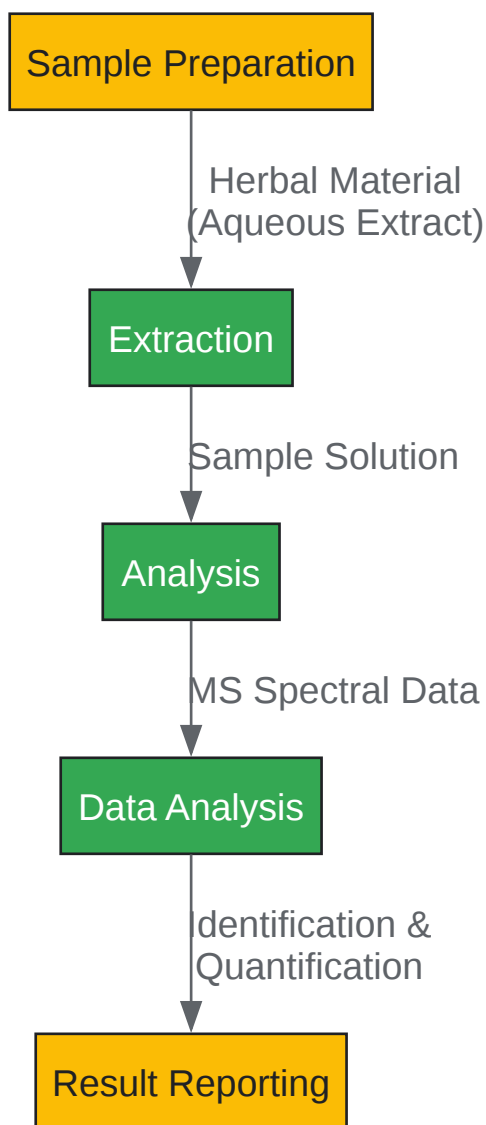
Safety and Handling Protocol

Usaramine is a toxic compound and requires careful handling.

- **Hazard Classification:** It is classified as having acute toxicity (Oral, Dermal, Inhalation) [4]. The safety pictogram GHS08 and hazard statement H372 indicate that it causes damage to organs through prolonged or repeated exposure [1].
- **Precautionary Measures:** When handling, one should use personal protective equipment, avoid breathing dust/fume/gas, wash hands thoroughly after handling, and store under specific conditions [1].
- **Storage and Disposal:** The substance must be stored locked up in a freezer (below -15°C) and kept in its original container. Disposal should comply with local, state, and federal regulations [1].

General Analytical Protocol for PA Detection

The search results do not contain a full step-by-step protocol for **Usaramine** analysis. However, based on a cited research paper [3], the following general workflow for detecting PAs in plant material using High-Performance Liquid Chromatography/Mass Spectrometry (HPLC/MS) can be inferred. You would need to optimize the specific parameters for your own laboratory conditions.



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Workflow Steps:

- **Sample Preparation:**
 - **Material:** The analyzed sample, such as the traditional Chinese herb *Senecio scandens*, is prepared, often as an aqueous extract [3].

- **Standard Solution:** A separate solution of the **Usaramine** reference standard of known concentration is prepared, typically using chloroform or another suitable solvent as per its solubility profile [1] [3].
- **Analysis (HPLC/MS):**
 - The sample extract and standard solution are injected into the HPLC/MS system.
 - **Detection:** Mass spectrometric analysis is performed in various scanning modes to identify and characterize the pyrrolizidine alkaloids present [3].
- **Data Analysis:**
 - The MS spectral data of the sample is compared against the data from the reference standard for definitive identification [3].
 - Quantification is achieved by comparing the peak areas or responses of the sample against the calibrated reference standard.

Conclusion

Usaramine is a critical reference standard for monitoring a potent phytotoxin. The available data is excellent for identifying the compound and setting up a quality control system. However, for a complete and ready-to-use protocol, you may need to consult official pharmacopeial methods or more detailed scientific papers.

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